

Zinc Glycinate Demonstrates Superior Bioavailability Over Zinc Sulfate in Animal Models

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Compound of Interest

Compound Name: Zinc glycinate

Cat. No.: B045216

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For researchers, scientists, and drug development professionals, understanding the nuances of nutrient bioavailability is paramount for effective formulation and therapeutic application. This guide provides a comprehensive comparison of the bioavailability of two common zinc supplements, **zinc glycinate** and zinc sulfate, based on data from various animal models. The evidence consistently indicates that **zinc glycinate**, a chelated form of the essential mineral, offers significantly higher absorption and retention compared to the inorganic salt, zinc sulfate, particularly in the presence of dietary inhibitors.

The primary advantage of **zinc glycinate** lies in its chemical structure. As a chelate, the zinc molecule is bound to the amino acid glycine. This bond is thought to protect the zinc from forming insoluble complexes with dietary inhibitors such as phytates, which are commonly found in plant-based feed and can significantly impair zinc absorption. This protective mechanism allows for more efficient uptake of zinc in the gastrointestinal tract.

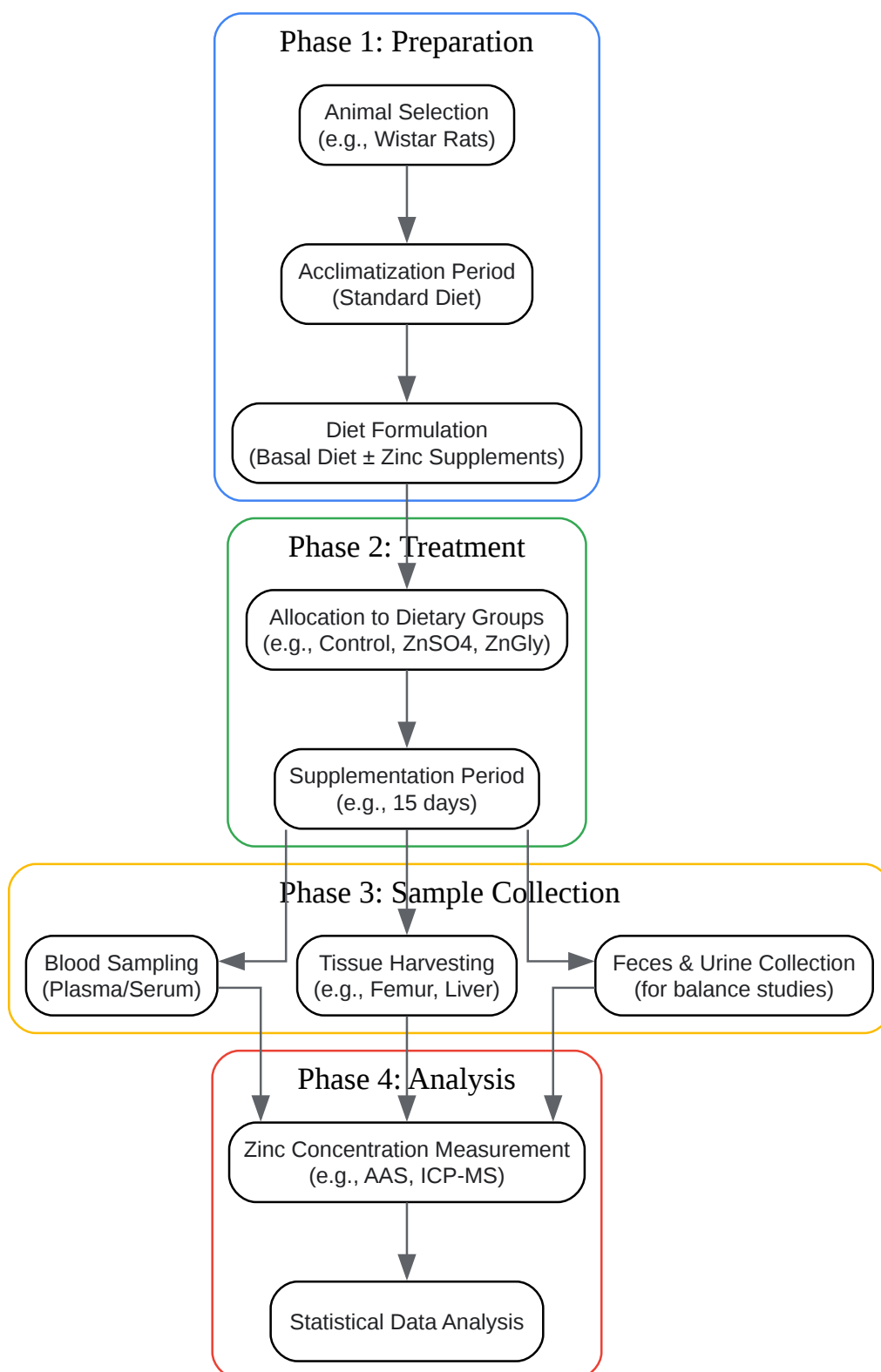
Quantitative Bioavailability Data

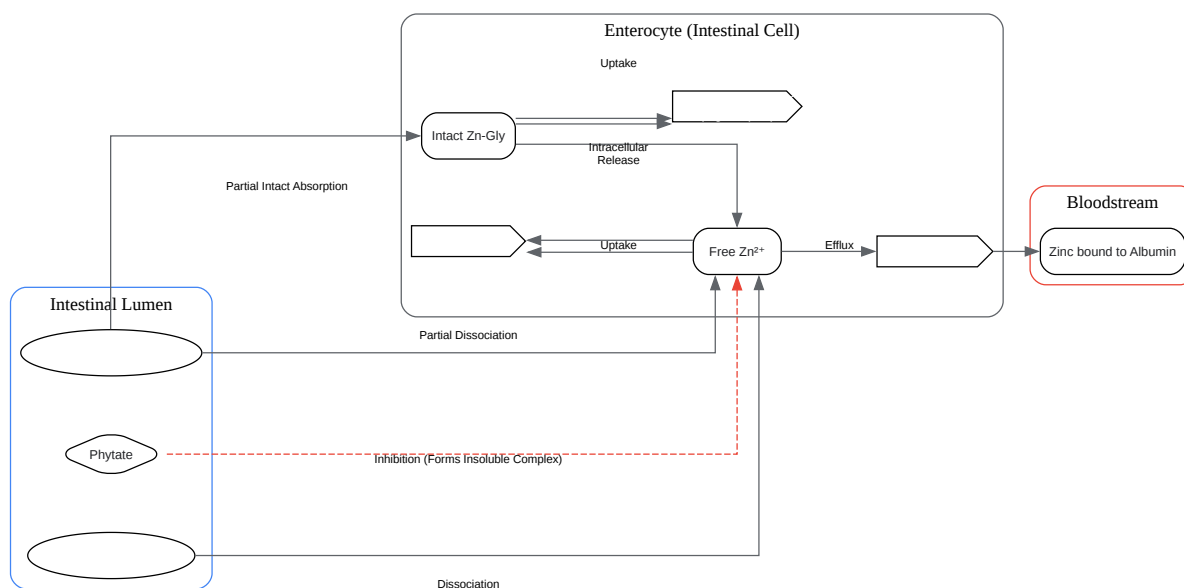
Multiple studies in animal models, including rats, lambs, and pigs, have quantified the bioavailability of **zinc glycinate** and zinc sulfate. The data consistently favors **zinc glycinate**, showcasing its enhanced absorption and retention.

Parameter	Animal Model	Zinc Glycinate	Zinc Sulfate	Key Findings	Reference
True Absorption (%)	Rats	51%	44%	Zinc glycinate showed significantly higher true absorption, especially in the presence of dietary phytate.[1]	Schlegel & Windisch, 2006
Zinc Retention (%)	Rats	33%	25%	Zinc retention was markedly improved with zinc glycinate supplementation.[1]	Schlegel & Windisch, 2006
Apparent Absorption (%)	Pigs	15.7% (stomach)	-18.3% (stomach)	Zinc glycinate was absorbed in the stomach, while zinc sulfate showed a net secretion.[2]	SK Minerals
Plasma Zinc Concentration	Lambs	Significantly Higher	Lower	Lambs supplemented with zinc glycinate had greater plasma zinc concentrations.	Deters et al., 2021

Experimental Protocols

The findings presented are based on rigorous experimental designs in various animal models. A typical experimental workflow for assessing zinc bioavailability is outlined below.





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References

- 1. Bioavailability of zinc glycinate in comparison with zinc sulphate in the presence of dietary phytate in an animal model with Zn labelled rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. skminerals.net [skminerals.net]
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